

Application of Fe-B Alloys in Soft Magnetic Materials: Application Notes and Protocols

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Compound of Interest

Compound Name: boron;iron

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Introduction

Iron-boron (Fe-B) based alloys are a cornerstone in the field of soft magnetic materials, offering a unique combination of high saturation magnetization, low coercivity, and excellent high-frequency performance. The addition of boron to iron-based alloys facilitates the formation of amorphous (glassy) and nanocrystalline structures, which are key to their superior magnetic properties. These materials are integral to a wide range of applications, including power electronics, sensors, and high-frequency transformers. This document provides a detailed overview of the applications of Fe-B alloys, protocols for their synthesis and characterization, and a summary of their key magnetic properties.

Applications of Fe-B Based Soft Magnetic Alloys

Fe-B based alloys, particularly in their amorphous and nanocrystalline forms, are utilized in numerous advanced technologies:

- **Transformers and Inductors:** Their low core losses at high frequencies make them ideal for the cores of high-frequency transformers and inductors used in switching power supplies and inverters.^[1] This leads to more efficient and compact power electronic devices.
- **Magnetic Sensors:** The high permeability and low magnetostriction of certain Fe-B alloys are advantageous for sensitive magnetic field sensors, including current sensors and fluxgate

magnetometers.

- **Electromagnetic Shielding:** Their ability to effectively absorb electromagnetic waves makes them suitable for shielding applications, protecting sensitive electronic equipment from electromagnetic interference (EMI).
- **Motor Cores:** In high-speed electric motors, Fe-B based nanocrystalline materials can reduce energy losses and improve efficiency.^[1]
- **Recording Heads:** The combination of high saturation magnetization and soft magnetic properties has been explored for use in magnetic recording heads.

Key Fe-B Alloy Systems

Two prominent families of Fe-B based nanocrystalline soft magnetic alloys are FINEMET® and NANOPERM®.

- **FINEMET®:** Developed by Hitachi Metals, Ltd., FINEMET® is a nanocrystalline material produced by annealing an amorphous Fe-Si-B precursor with small additions of Niobium (Nb) and Copper (Cu).^{[2][3]} The presence of Cu promotes the nucleation of α -Fe(Si) nanocrystals, while Nb inhibits their grain growth, resulting in an ultra-fine grain structure.^[1]^[4] This microstructure leads to excellent soft magnetic properties, including high permeability and low core loss.^{[2][5]}
- **NANOPERM®:** These alloys, with a typical composition of Fe-M-B (where M can be Zr, Hf, Nb, etc.), exhibit even higher saturation magnetization compared to FINEMET® due to a higher iron content.^[1] They are particularly promising for applications in power distribution transformers due to their very low energy losses at power frequencies.^[1]

Data Presentation: Magnetic Properties of Fe-B Based Alloys

The following tables summarize the key magnetic properties of various Fe-B based soft magnetic alloys.

Table 1: Magnetic Properties of FINEMET® Type Alloys

Alloy Composition	Annealing Temperature (°C)	Coercivity (Hc) (A/m)	Saturation Magnetization (Bs) (T)	Permeability (μ) @ 1 kHz	Reference
Fe73.5Si13.5B9Nb3Cu1	550	< 1	1.24	> 100,000	[3]
Fe73.5Si15.5B7Nb3Cu1	540	~0.5	1.2 - 1.3	~80,000	[6]
Fe83-xCoxNb3B13Cu1 (x=6)	477	< 125	0.82 - 0.87	-	[7]
Fe83-xCoxNb3B13Cu1 (x=25)	477	< 125	0.82 - 0.87	-	[7]
Fe83-xCoxNb3B13Cu1 (x=58)	477	< 125	0.82 - 0.87	-	[7]

Table 2: Magnetic Properties of NANOPERM® Type and Other Fe-B Alloys

Alloy Composition	Annealing Temperature (°C)	Coercivity (Hc) (A/m)	Saturation Magnetization (Bs) (T)	Permeability (μ) @ 1 kHz	Reference
Fe88Zr7B4Cu1	550 - 600	< 8	1.5 - 1.7	~35,000	[1]
Fe84.3Si4B8P3Cu0.7	-	-	> 1.8	-	
(Fe1-xCox)83B16Si1 (x=0.2)	Tx1-120K to Tx1-40K	3	1.86	16,000	[8]
Fe-Si-B-C (Optimized)	-	~25	1.5	-	[9]
Fe81-xCo5B11C2Si1Cux (x=0.2)	280	~4	~1.75	-	[10]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of Fe-B soft magnetic alloys are provided below.

Protocol 1: Synthesis of Amorphous Ribbons by Melt Spinning

Objective: To produce amorphous Fe-B based alloy ribbons from a master alloy.

Materials and Equipment:

- Master alloy ingot of the desired composition (e.g., Fe73.5Si13.5B9Nb3Cu1)
- Melt spinning apparatus with a quartz crucible and a copper wheel
- Induction heating system

- Inert gas supply (e.g., Argon)
- Pyrometer

Procedure:

- Place a small piece of the master alloy ingot into the quartz crucible of the melt spinning apparatus.
- Evacuate the chamber and backfill with a high-purity inert gas (e.g., Argon) to prevent oxidation.
- Position the crucible nozzle approximately 0.5 mm from the surface of the copper spinning wheel.
- Heat the alloy to its melting point (e.g., ~1250 °C for Fe72Al14B14) using the induction heating system.[\[11\]](#) Monitor the temperature using a pyrometer.
- Once the alloy is completely molten, increase the inert gas pressure to eject the molten alloy through the nozzle onto the rotating copper wheel. The wheel speed should be maintained between 10-60 m/s to ensure rapid solidification.[\[12\]](#)
- The molten alloy rapidly solidifies into a thin ribbon upon contact with the cold wheel surface.
- Collect the resulting amorphous ribbon for further processing and characterization.

Protocol 2: Nanocrystallization by Annealing

Objective: To transform the amorphous ribbons into a nanocrystalline state to optimize soft magnetic properties.

Materials and Equipment:

- Amorphous alloy ribbons
- Tube furnace with a controlled atmosphere (e.g., vacuum or inert gas)
- Temperature controller

- Sample holder

Procedure:

- Place the amorphous ribbons in a sample holder and insert them into the tube furnace.
- Evacuate the furnace tube and backfill with an inert gas (e.g., Argon) or maintain a vacuum to prevent oxidation during annealing.
- Heat the furnace to the desired annealing temperature. The optimal temperature is typically just above the first crystallization temperature (T_{x1}) of the amorphous alloy, which can be determined by Differential Scanning Calorimetry (DSC). For example, FINEMET-type alloys are often annealed around 550 °C.
- Hold the sample at the annealing temperature for a specific duration (e.g., 10 to 60 minutes). [7][13] The holding time influences the grain size and, consequently, the magnetic properties.
- After the holding time, cool the sample down to room temperature. The cooling rate can also affect the final microstructure and properties. For some applications, water quenching is used.[13]

Protocol 3: Characterization of Magnetic Properties using a Vibrating Sample Magnetometer (VSM)

Objective: To measure the magnetic hysteresis (M-H) loop of the alloy to determine its saturation magnetization (M_s), remanence (M_r), and coercivity (H_c).

Materials and Equipment:

- Vibrating Sample Magnetometer (VSM)
- Sample holder
- Computer with VSM control and data acquisition software

Procedure:

- Cut a small, well-defined shape of the alloy ribbon and accurately measure its mass and dimensions.
- Mount the sample in the sample holder of the VSM, ensuring it is securely fastened.
- Place the sample holder into the VSM, positioning the sample between the poles of the electromagnet and within the detection coils.
- Using the software, apply a magnetic field and measure the induced magnetic moment as the sample vibrates.
- Sweep the magnetic field through a complete cycle (e.g., from a maximum positive field to a maximum negative field and back) to trace the full M-H hysteresis loop.
- The software will record the magnetic moment as a function of the applied magnetic field.
- From the M-H loop, determine the saturation magnetization (the maximum magnetic moment), remanence (the magnetic moment at zero applied field), and coercivity (the reverse field required to bring the magnetization to zero).

Protocol 4: Structural Analysis using X-Ray Diffraction (XRD)

Objective: To determine the crystal structure and average grain size of the alloy.

Materials and Equipment:

- X-ray diffractometer with a Cu K α radiation source
- Sample holder
- Computer with XRD control and analysis software

Procedure:

- Mount the alloy ribbon sample onto the sample holder of the diffractometer.

- Set the parameters for the XRD scan, including the 2θ range, step size, and scan speed. A typical range for these materials is 20° to 80° .
- Initiate the XRD scan. The instrument will direct a beam of X-rays onto the sample and measure the intensity of the diffracted X-rays at different angles.
- The resulting XRD pattern will show peaks corresponding to the different crystal planes in the material.
- For amorphous samples, the pattern will exhibit a broad halo with no sharp peaks.
- For nanocrystalline samples, the pattern will show broadened diffraction peaks corresponding to the crystalline phase (e.g., α -Fe(Si)).
- Analyze the positions of the peaks to identify the crystalline phases present by comparing them to a reference database.
- Use the Scherrer equation to estimate the average crystallite size from the broadening of the diffraction peaks.

Protocol 5: Thermal Analysis using Differential Scanning Calorimetry (DSC)

Objective: To determine the crystallization temperatures (T_x) and Curie temperature (T_c) of the amorphous alloy.

Materials and Equipment:

- Differential Scanning Calorimeter (DSC)
- Aluminum or platinum pans
- Inert gas supply (e.g., Argon)

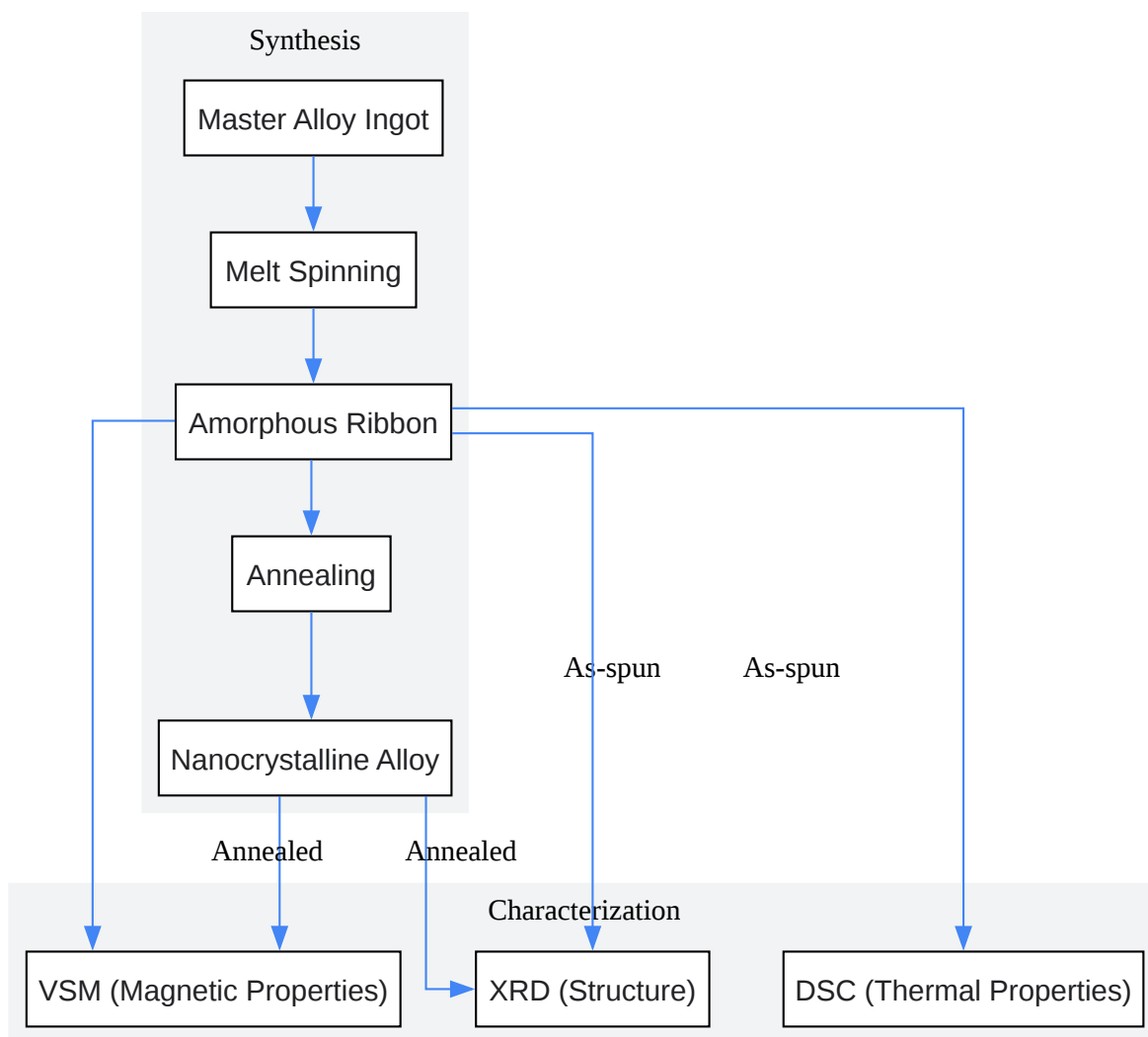
Procedure:

- Weigh a small piece of the amorphous ribbon (typically 5-10 mg) and place it in a DSC pan.

- Place the sample pan and an empty reference pan into the DSC furnace.
- Purge the DSC cell with an inert gas to prevent oxidation.
- Heat the sample at a constant rate (e.g., 10-20 K/min) over a desired temperature range.[\[14\]](#)
[\[15\]](#)
- The DSC will measure the heat flow difference between the sample and the reference as a function of temperature.
- Exothermic peaks in the DSC curve indicate crystallization events. The onset temperature of the first exothermic peak is the first crystallization temperature (Tx1).
- An endothermic shift in the baseline can indicate the Curie temperature (Tc), where the material transitions from a ferromagnetic to a paramagnetic state. Applying an external magnetic field during the DSC scan can enhance the visibility of the Curie transition.[\[16\]](#)

Mandatory Visualization

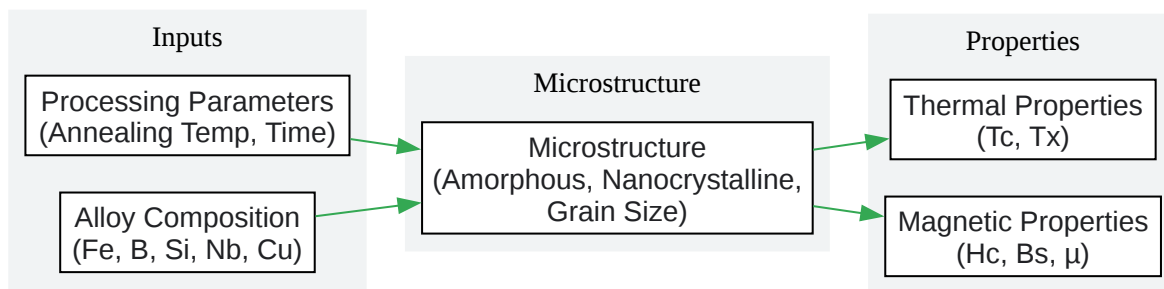
Diagram 1: Experimental Workflow for Synthesis and Characterization



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Caption: Workflow for the synthesis and characterization of Fe-B soft magnetic alloys.

Diagram 2: Relationship Between Composition, Processing, and Properties



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Caption: Interplay of composition, processing, and properties in Fe-B alloys.

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